

Common issues with 2,3-Dihydroxybenzaldehyde solubility in reaction media

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Compound of Interest

Compound Name: 2,3-Dihydroxybenzaldehyde

Cat. No.: B126233

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Technical Support Center: 2,3-Dihydroxybenzaldehyde

Welcome to the technical support center for **2,3-Dihydroxybenzaldehyde**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility of this compound in various reaction media.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility characteristics of **2,3-Dihydroxybenzaldehyde**?

A1: **2,3-Dihydroxybenzaldehyde** is a polar organic compound.^[1] Its polarity, stemming from the two hydroxyl groups and the aldehyde group, allows it to form hydrogen bonds, making it soluble in polar solvents such as water and alcohols.^[1] It typically appears as a white to light yellow crystalline solid.^[1]

Q2: In which common organic solvents is **2,3-Dihydroxybenzaldehyde** soluble?

A2: **2,3-Dihydroxybenzaldehyde** is soluble in a variety of polar organic solvents. Specific solubility data indicates good solubility in 95% ethanol (50 mg/mL) and methanol (1 g/10 mL). It is also miscible with alcohol and diethyl ether.

Q3: Is **2,3-Dihydroxybenzaldehyde** soluble in water?

A3: Yes, **2,3-Dihydroxybenzaldehyde** is soluble in water.[1] One source estimates its water solubility at 1.61×10^4 mg/L at 25°C.[2] The presence of two hydroxyl groups enhances its ability to form hydrogen bonds with water molecules, contributing to its solubility.

Q4: What factors can influence the solubility of **2,3-Dihydroxybenzaldehyde**?

A4: Several factors can affect the solubility of **2,3-Dihydroxybenzaldehyde**:

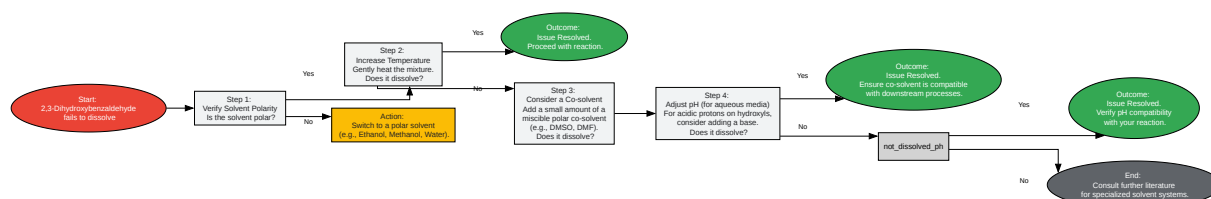
- Temperature: For most solids dissolved in liquid water, solubility increases with temperature. [3] This is because higher temperatures provide the kinetic energy needed to overcome intermolecular forces in the solid.[3]
- pH: The pH of the reaction medium can influence the ionization state of the hydroxyl groups, which can, in turn, affect solubility.
- Polarity of the solvent: As a polar molecule, **2,3-Dihydroxybenzaldehyde** will dissolve best in polar solvents due to the "like dissolves like" principle.[3]
- Presence of other solutes: The presence of salts or other organic molecules in the reaction mixture can impact the overall solubility of the compound.

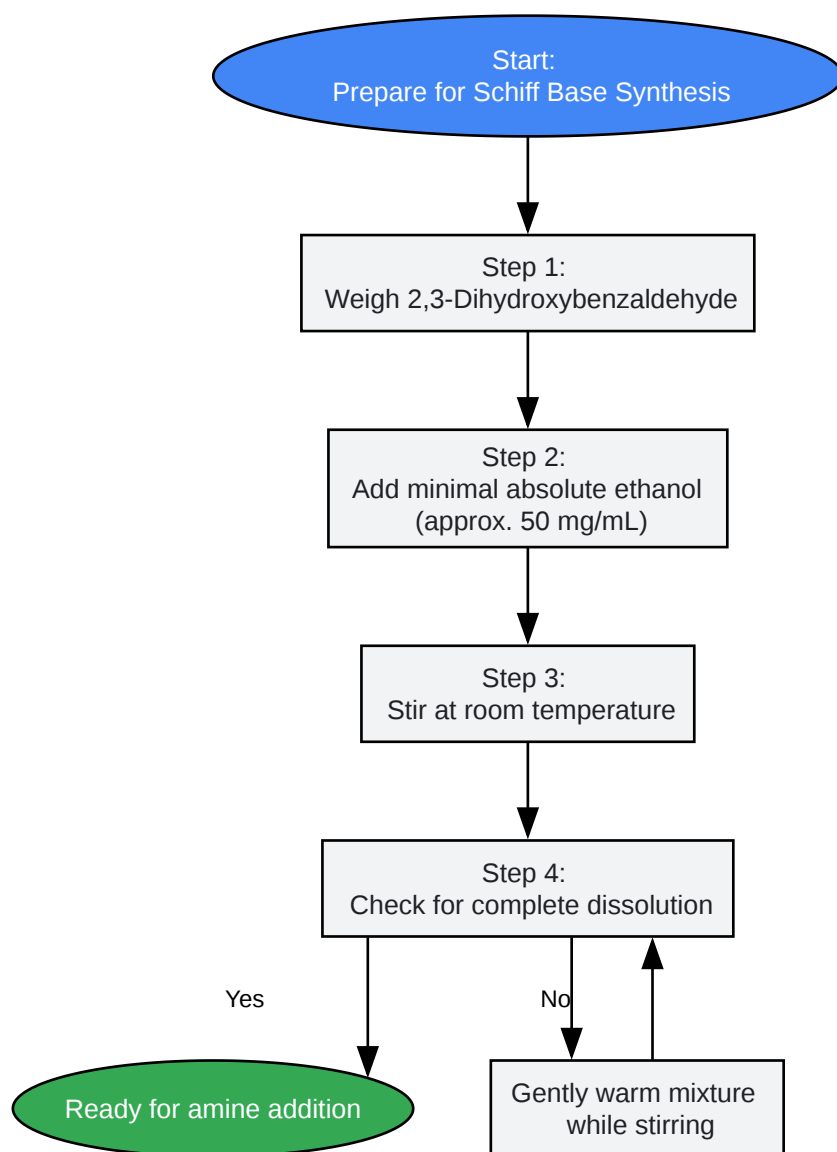
Troubleshooting Guide for Solubility Issues

This guide provides a systematic approach to addressing common solubility problems encountered when working with **2,3-Dihydroxybenzaldehyde**.

Issue 1: The compound is not dissolving in the chosen solvent.

Possible Cause & Solution Workflow:





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References

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- 2. 2,3-dihydroxybenzaldehyde, 24677-78-9 [thegoodscentscompany.com]

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